

Application Notes and Protocols: Human Galanin (1-30) In Vitro Bioactivity Assays

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Compound of Interest

Compound Name: Galanin (1-30), human

Cat. No.: B8083213

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Introduction

Galanin is a 30-amino acid neuropeptide in humans that plays a crucial role in a multitude of physiological and pathological processes, including pain perception, inflammation, and neuroendocrine regulation. Its biological effects are mediated through three G protein-coupled receptors (GPCRs): GalR1, GalR2, and GalR3. Understanding the interaction of human galanin (1-30) with these receptors is paramount for the development of novel therapeutics targeting the galaninergic system. These application notes provide a comprehensive overview of the in vitro bioactivity assays for human galanin (1-30), including detailed experimental protocols and a summary of key quantitative data.

Galanin Receptors and Signaling Pathways

Human galanin (1-30) exhibits distinct binding affinities and functional potencies at the three galanin receptor subtypes, each of which couples to different intracellular signaling cascades.

- GalR1: Primarily couples to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[1][2] This inhibitory action can also modulate ion channels and mitogen-activated protein kinase (MAPK) pathways.[2]
- GalR2: Predominantly couples to Gq/11 proteins, activating phospholipase C (PLC).[3][4] This activation results in the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into

inositol trisphosphate (IP3) and diacylglycerol (DAG), leading to an increase in intracellular calcium (Ca²⁺) concentrations and activation of protein kinase C (PKC).[3][4] GalR2 can also couple to Gi/o proteins.[5]

- GalR3: Similar to GalR1, GalR3 couples to Gi/o proteins, resulting in the inhibition of adenylyl cyclase and a decrease in cAMP levels.[2][6]

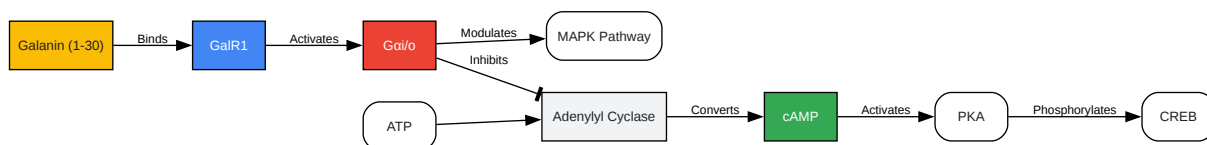
Quantitative Bioactivity Data

The following tables summarize the reported in vitro bioactivity of human galanin (1-30) at human galanin receptors.

Receptor	Assay Type	Value (nM)	Cell Line	Reference(s)
GalR1	Radioligand Binding (Ki)	1	-	[7]
GalR2	Radioligand Binding (Ki)	1	-	[7]
GalR3	Radioligand Binding (IC50)	75	-	

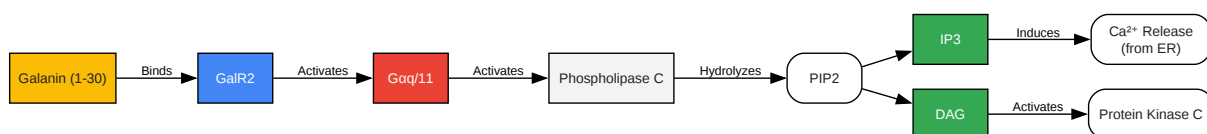
Receptor	Assay Type	Value (nM)	Cell Line	Reference(s)
GalR1	Calcium Mobilization (EC50)	51.81	CHO-K1/GALR1/Gα15	[8]
GalR2	Calcium Mobilization (EC50)	370	CHO-K1/GALR2	

Signaling Pathway Diagrams



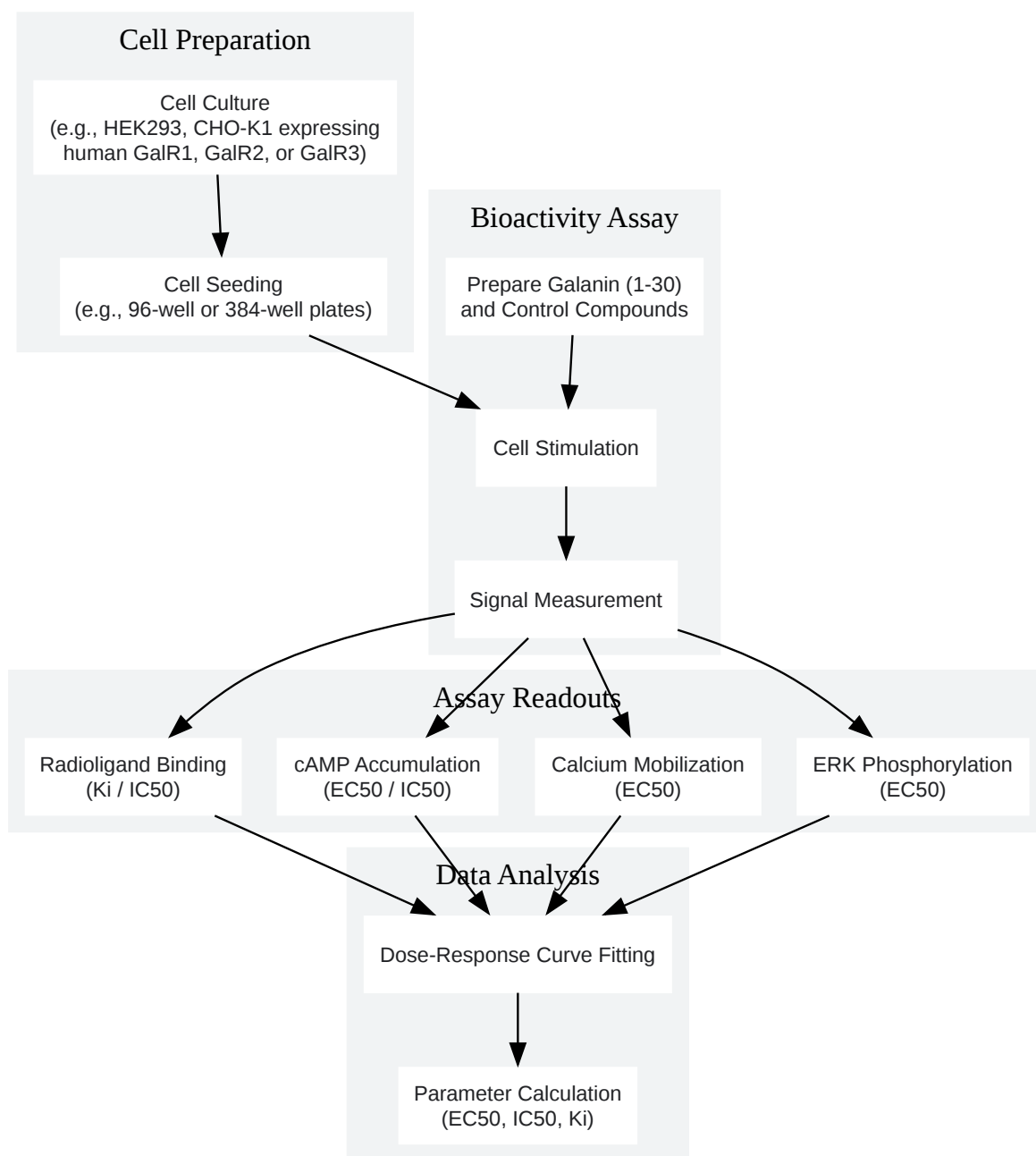
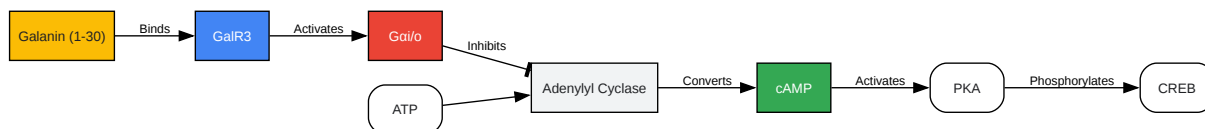
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Figure 1: GalR1 Signaling Pathway.



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Figure 2: GalR2 Signaling Pathway.



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